

Best practices for handling and disposal of Digitolutein.

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Compound of Interest

Compound Name: Digitolutein

Cat. No.: B1214074

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Digitolutein Technical Support Center

Welcome to the technical support center for **Digitolutein**. This resource is designed to assist researchers, scientists, and drug development professionals with best practices for handling, experimental use, and disposal of **Digitolutein**.

Frequently Asked Questions (FAQs)

Q1: What is **Digitolutein**?

A1: **Digitolutein** is a potent, synthetic, small-molecule inhibitor of the novel kinase "ChronoKinase-1" (CK-1), which is implicated in aberrant cell cycle progression. It is under investigation for its potential as an anti-neoplastic agent. Due to its high potency and photosensitivity, it requires special handling.

Q2: How should I store **Digitolutein**?

A2: **Digitolutein** is supplied as a lyophilized powder. It should be stored at -20°C, protected from light, and kept under an inert atmosphere (e.g., argon or nitrogen). Once reconstituted in a solvent, it is recommended to aliquot the solution into single-use vials and store them at -80°C to minimize freeze-thaw cycles.

Q3: What are the primary safety concerns with **Digitolutein**?

A3: **Digitolutein** is classified as a potent compound with potential cytotoxic effects. The primary routes of exposure are inhalation of the powder and skin contact. Appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and nitrile gloves, is mandatory. All handling of the solid form should be performed in a certified chemical fume hood or a ventilated balance enclosure.

Q4: In which solvents is **Digitolutein** soluble?

A4: **Digitolutein** is soluble in DMSO (Dimethyl sulfoxide) at concentrations up to 50 mM. It has limited solubility in aqueous buffers. For cell culture experiments, it is recommended to prepare a concentrated stock solution in DMSO and then dilute it in the culture medium to the final working concentration. The final DMSO concentration in the medium should typically be kept below 0.1% to avoid solvent-induced artifacts.

Troubleshooting Guides

Issue 1: Inconsistent results in cell-based assays.

- Q: I am observing high variability between replicate wells in my cell viability assay. What could be the cause?
 - A: This could be due to several factors:
 - Compound Precipitation: **Digitolutein** may be precipitating out of the aqueous culture medium. Ensure the final concentration of DMSO is consistent across all wells and does not exceed recommended limits. Visually inspect the wells under a microscope for any signs of precipitation.
 - Photosensitivity: **Digitolutein** degrades upon exposure to light. Ensure all steps involving the compound (e.g., weighing, reconstitution, and addition to plates) are

performed with minimal light exposure. Use amber-colored tubes and cover cell culture plates with foil.

- Incomplete Mixing: Ensure the compound is thoroughly mixed into the medium before adding it to the cells. Pipette mixing or gentle vortexing of the diluted solution is recommended.

Issue 2: Difficulty dissolving the lyophilized powder.

- Q: The **Digitolutein** powder is not fully dissolving in DMSO. What should I do?
 - A: To ensure complete dissolution, follow these steps:
 - Allow the vial to equilibrate to room temperature before opening to prevent moisture condensation.
 - Add the required volume of anhydrous DMSO.
 - Gently vortex the vial for 1-2 minutes.
 - If dissolution is still incomplete, you can sonicate the vial in a water bath for 5-10 minutes.

Issue 3: Loss of compound activity over time.

- Q: My reconstituted **Digitolutein** stock solution seems to be losing its effectiveness. Why is this happening?
 - A: The most likely cause is degradation. To prevent this:
 - Avoid Multiple Freeze-Thaw Cycles: Aliquot the stock solution into single-use volumes immediately after preparation.
 - Proper Storage: Store the aliquots at -80°C.
 - Check for Contamination: Ensure that the DMSO used is anhydrous and that the stock solution has not been contaminated with water, which can promote hydrolysis.

Data Presentation: Digitolutein Properties

The following table summarizes the key quantitative data for **Digitolutein**.

Property	Value	Notes
Molecular Weight	482.5 g/mol	
Appearance	Pale yellow lyophilized powder	
Purity (HPLC)	≥98%	
Solubility in DMSO	Up to 50 mM	Anhydrous DMSO recommended.
Solubility in Ethanol	Up to 5 mM	
Aqueous Solubility	< 1 µM	Practically insoluble in aqueous buffers.
IC ₅₀ (CK-1 Kinase)	15 nM	In vitro biochemical assay.
CC ₅₀ (HEK293 Cells)	2.5 µM	72-hour cell viability assay.
Stability in DMSO	Stable for up to 3 months at -80°C	When stored in single-use aliquots and protected from light.
Stability in Aqueous Medium	Half-life of ~4 hours at 37°C	Degradation is accelerated by light exposure.

Experimental Protocols

Protocol: In Vitro Cell-Based ChronoKinase-1 (CK-1) Inhibition Assay

This protocol describes a method to determine the half-maximal inhibitory concentration (IC₅₀) of **Digitolutein** in a cell line that overexpresses CK-1.

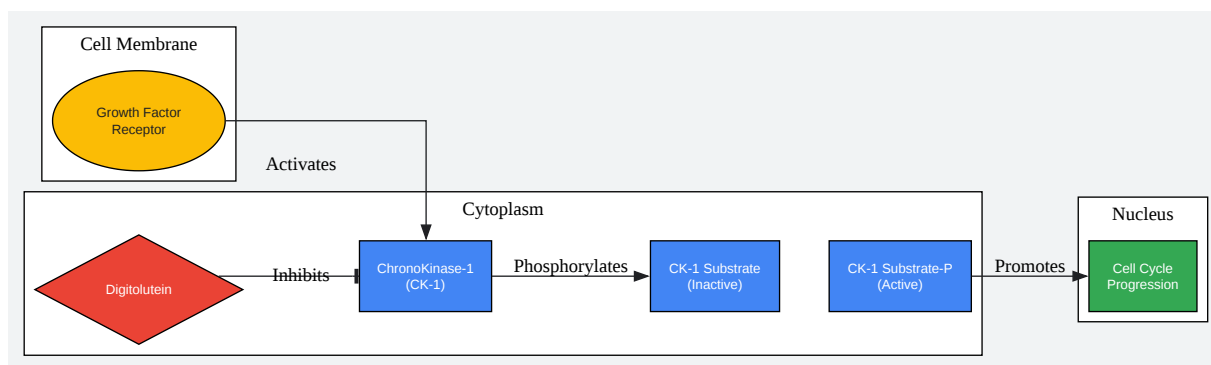
- Cell Seeding:
 - Culture the CK-1 overexpressing cells to approximately 80% confluency.

- Trypsinize and count the cells.
- Seed the cells in a 96-well, clear-bottom, black-walled plate at a density of 10,000 cells per well in 100 μ L of complete growth medium.
- Incubate the plate for 24 hours at 37°C and 5% CO₂.
- Compound Preparation and Addition:
 - Prepare a 10 mM stock solution of **Digitolutein** in anhydrous DMSO.
 - Perform a serial dilution of the **Digitolutein** stock solution in complete growth medium to prepare 2X working concentrations (e.g., from 200 μ M to 200 pM).
 - Carefully remove the medium from the wells and add 100 μ L of the diluted **Digitolutein** solutions or vehicle control (medium with the same final concentration of DMSO) to the respective wells.
 - Incubate the plate for the desired time point (e.g., 48 hours) at 37°C and 5% CO₂.
- Cell Viability Measurement (e.g., using a resazurin-based assay):
 - Prepare the resazurin solution according to the manufacturer's instructions.
 - Add 20 μ L of the resazurin solution to each well.
 - Incubate for 2-4 hours at 37°C, protected from light.
 - Measure the fluorescence at the appropriate excitation and emission wavelengths (e.g., 560 nm Ex / 590 nm Em).
- Data Analysis:
 - Subtract the background fluorescence (from wells with medium only).
 - Normalize the data to the vehicle-treated control wells (representing 100% viability).
 - Plot the normalized cell viability against the logarithm of the **Digitolutein** concentration.

- Use a non-linear regression model (e.g., $\log(\text{inhibitor})$ vs. response -- variable slope) to calculate the IC_{50} value.

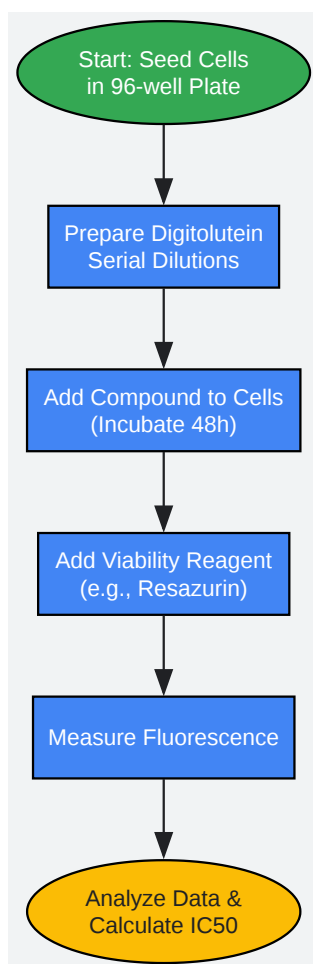
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Diagrams



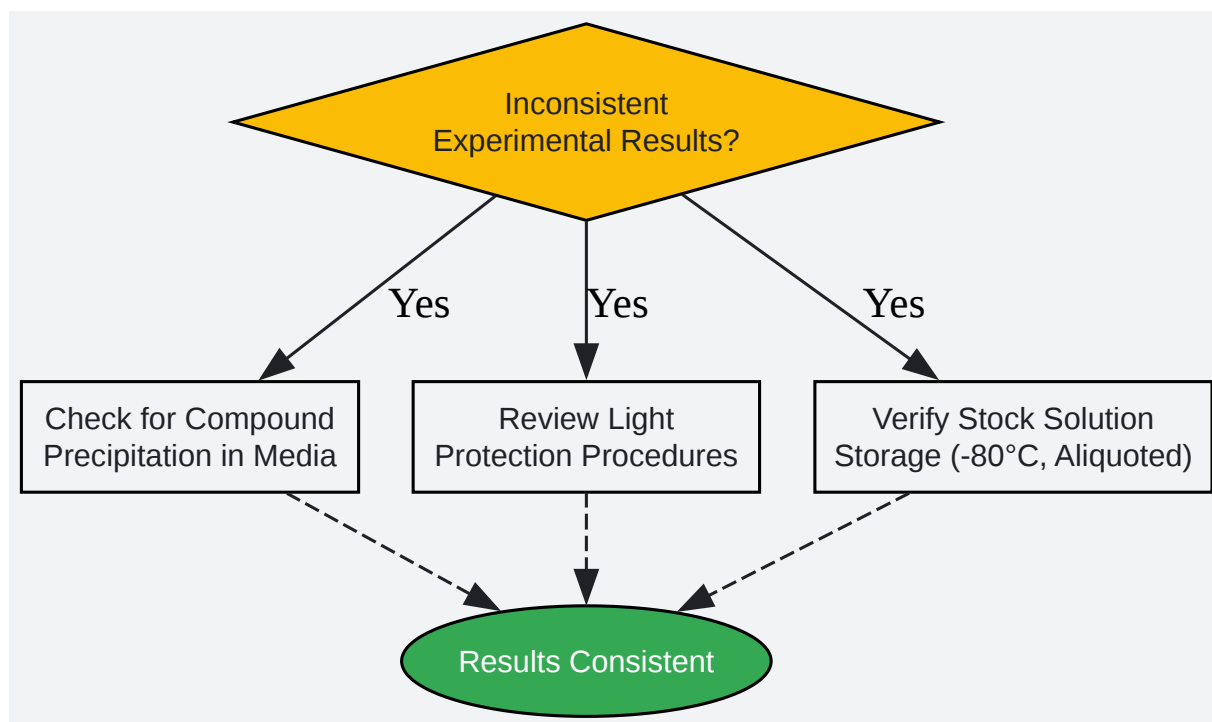
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Caption: Fictional signaling pathway of **Digitolutein** inhibiting ChronoKinase-1 (CK-1).



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Caption: Experimental workflow for a cell-based IC₅₀ determination of **Digitolutein**.



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Caption: Logical diagram for troubleshooting inconsistent experimental results with **Digitolutein**.

Handling and Disposal of Digitolutein

Safe Handling Procedures:

- Engineering Controls: Always handle solid **Digitolutein** in a certified chemical fume hood or a powder containment hood.
- Personal Protective Equipment (PPE):
 - Gloves: Wear two pairs of nitrile gloves.
 - Eye Protection: Use chemical safety goggles.

- Lab Coat: A dedicated lab coat should be worn.
- Respiratory Protection: For weighing larger quantities or if there is a risk of aerosolization, a respirator with a P100 filter may be required. Consult your institution's Environmental Health & Safety (EHS) office.
- Decontamination: Decontaminate surfaces where **Digitolutein** has been handled. A solution of 1 M sodium hydroxide followed by 70% ethanol is effective for surface decontamination. Allow a contact time of at least 10 minutes for the sodium hydroxide solution before wiping.

Spill Cleanup:

- Small Spills (Solid):
 - Do not sweep. Gently cover the spill with absorbent paper towels.
 - Wet the towels with a decontamination solution (e.g., 1 M NaOH) to avoid raising dust.
 - Carefully wipe up the spill, working from the outside in.
 - Place all contaminated materials in a sealed bag for hazardous waste disposal.
- Small Spills (Liquid in DMSO):
 - Absorb the spill with a chemical absorbent pad or vermiculite.
 - Wipe the area with a decontamination solution.
 - Place all contaminated materials in a sealed bag for hazardous waste disposal.

Disposal Procedures:

Digitolutein and any materials contaminated with it must be disposed of as hazardous chemical waste.

- Solid Waste:
 - Collect all contaminated solid waste (e.g., pipette tips, vials, gloves, absorbent pads) in a dedicated, clearly labeled hazardous waste container.

- The label should include "Hazardous Waste," "**Digitolutein**," and the associated hazards (e.g., "Toxic").
- Liquid Waste:
 - Collect all liquid waste containing **Digitolutein** (e.g., old stock solutions, contaminated media) in a sealed, leak-proof, and clearly labeled hazardous waste container.
 - Do not pour **Digitolutein** waste down the drain.
- Final Disposal:
 - Follow your institution's specific procedures for the pickup and disposal of hazardous chemical waste. This typically involves contacting the EHS office.
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